

# calculating the correct ampicillin concentration for different culture volumes

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## Compound of Interest

Compound Name: Ampicillin

Cat. No.: B1664943

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## Application Note: Precise Ampicillin Concentration for Bacterial Cultures

### Introduction

**Ampicillin**, a broad-spectrum  $\beta$ -lactam antibiotic, is a cornerstone of molecular biology for the selection of transformed bacteria.[1][2] It functions by inhibiting cell wall synthesis in susceptible bacteria. In plasmid-based cloning and protein expression workflows, an **ampicillin** resistance gene (*bla*) is commonly included in the plasmid vector. This allows for the selective growth of bacteria that have successfully incorporated the plasmid. Achieving the correct final concentration of **ampicillin** in culture media is critical for effective selection, preventing the growth of non-transformed cells while not inhibiting the growth of resistant ones. This application note provides a comprehensive guide to calculating and preparing **ampicillin** solutions for various culture volumes.

### Key Principles

Successful **ampicillin** selection relies on two key concentration parameters: the stock solution concentration and the final working concentration in the culture medium.

- **Stock Solution:** A concentrated solution of **ampicillin** that is prepared, sterilized, and stored for later use. Preparing a concentrated stock solution minimizes the volume needed for supplementation of culture media, preventing significant changes in media composition.

- **Working Concentration:** The final, diluted concentration of **ampicillin** in the liquid or solid culture medium that is effective for bacterial selection.

## Data Presentation

The following tables summarize the commonly used concentrations for **ampicillin** stock solutions and the recommended working concentrations for different applications.

Table 1: Common **Ampicillin** Stock Solution Concentrations

Stock Concentration (mg/mL)	Solvent	Storage Temperature
100	Sterile deionized water	-20°C
50	Sterile deionized water	-20°C
25	Sterile deionized water	-20°C

Table 2: Recommended **Ampicillin** Working Concentrations

Application	Plasmid Type	Recommended Working Concentration (µg/mL)
General Cloning	High-copy number (e.g., pUC19)	100
Stringent Selection	Low-copy number plasmids	20-50
General Protein Expression	Expression vectors	50-100

Table 3: Volume of **Ampicillin** Stock to Add for a Final Concentration of 100 µg/mL

Culture Volume (mL)	Volume of 100 mg/mL Stock (µL)
1	1
10	10
50	50
100	100
250	250
500	500
1000	1000

Table 4: Volume of **Ampicillin** Stock to Add for a Final Concentration of 50 µg/mL

Culture Volume (mL)	Volume of 50 mg/mL Stock (µL)
1	1
10	10
50	50
100	100
250	250
500	500
1000	1000

## Experimental Protocols

### Protocol 1: Preparation of a 100 mg/mL **Ampicillin** Stock Solution

This protocol describes the preparation of a 100 mg/mL **ampicillin** stock solution.

Materials:

- **Ampicillin** sodium salt powder

- Sterile, deionized water (dH<sub>2</sub>O)
- Sterile 15 mL conical tube
- 0.22 µm syringe filter
- Sterile syringe
- Sterile microcentrifuge tubes

#### Methodology:

- Weigh out 1 gram of **ampicillin** sodium salt powder and transfer it to the sterile 15 mL conical tube.
- Add 10 mL of sterile dH<sub>2</sub>O to the tube.[\[1\]](#)[\[2\]](#)
- Vortex the tube until the **ampicillin** powder is completely dissolved.
- Draw the **ampicillin** solution into a sterile syringe.
- Attach a 0.22 µm syringe filter to the syringe.
- Filter-sterilize the **ampicillin** solution into a new sterile 15 mL conical tube.[\[2\]](#)[\[3\]](#)
- Aliquot the sterilized stock solution into sterile microcentrifuge tubes (e.g., 1 mL aliquots).
- Store the aliquots at -20°C for long-term storage.[\[1\]](#)[\[2\]](#)

#### Protocol 2: Preparation of LB Agar Plates with **Ampicillin** (100 µg/mL)

This protocol details the preparation of Luria-Bertani (LB) agar plates containing a final **ampicillin** concentration of 100 µg/mL.

#### Materials:

- LB agar powder
- Deionized water

- Autoclave
- Water bath set to 50-60°C
- 100 mg/mL **ampicillin** stock solution (from Protocol 1)
- Sterile petri dishes

#### Methodology:

- Prepare LB agar according to the manufacturer's instructions. For 1 liter, this typically involves dissolving 25 g of LB agar powder in 1 L of deionized water.
- Sterilize the LB agar by autoclaving for 20 minutes at 121°C.[1]
- After autoclaving, allow the molten agar to cool in a 50-60°C water bath.[1] This is a critical step as **ampicillin** is heat-sensitive and will be degraded at higher temperatures.[4][5]
- Once the agar has cooled, add the appropriate volume of **ampicillin** stock solution. For 1 liter of LB agar and a final concentration of 100 µg/mL, add 1 mL of a 100 mg/mL **ampicillin** stock solution.
- Gently swirl the flask to ensure the **ampicillin** is evenly distributed throughout the agar. Avoid creating air bubbles.
- Pour approximately 20-25 mL of the LB-**ampicillin** agar into each sterile petri dish.
- Allow the plates to solidify at room temperature.
- Store the plates inverted at 4°C.

#### Protocol 3: Preparation of LB Broth with **Ampicillin** (100 µg/mL)

This protocol outlines the preparation of LB broth with a final **ampicillin** concentration of 100 µg/mL.

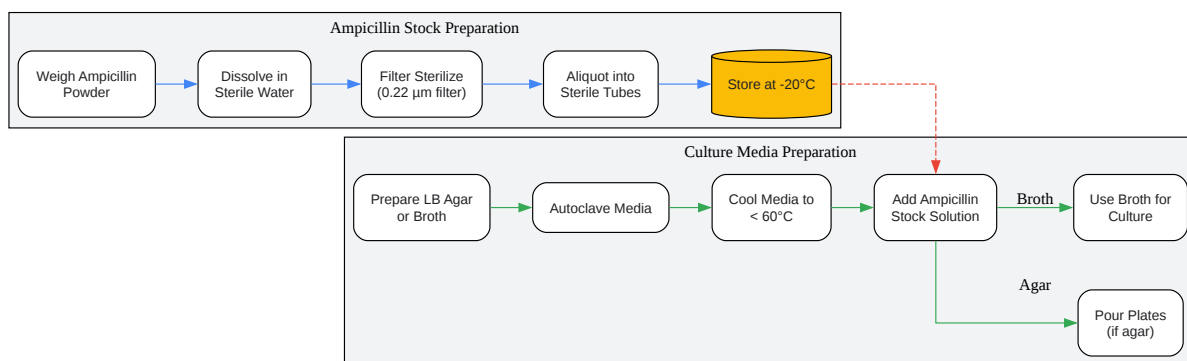
#### Materials:

- LB broth powder
- Deionized water
- Autoclave
- 100 mg/mL **ampicillin** stock solution (from Protocol 1)
- Sterile culture tubes or flasks

#### Methodology:

- Prepare LB broth according to the manufacturer's instructions. For 1 liter, this typically involves dissolving 25 g of LB broth powder in 1 L of deionized water.
- Sterilize the LB broth by autoclaving for 20 minutes at 121°C.
- Allow the broth to cool to room temperature.
- Aseptically add the appropriate volume of **ampicillin** stock solution. For 100 mL of LB broth and a final concentration of 100 µg/mL, add 100 µL of a 100 mg/mL **ampicillin** stock solution.
- Gently swirl the flask or tube to mix. The LB-**ampicillin** broth is now ready for use.

## Mandatory Visualization



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Caption: Workflow for preparing **ampicillin** stock and culture media.

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